

# 2,6-Diethylphenol: A Review of Available Toxicological Data and Safety Information

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## Compound of Interest

Compound Name: 2,6-Diethylphenol

Cat. No.: B086025

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a summary of the currently available toxicological data and safety information for **2,6-diethylphenol** (CAS No. 1006-59-3). It is important to note at the outset that publicly accessible, in-depth toxicological studies specifically on **2,6-diethylphenol** are exceedingly limited. Much of the available data is derived from notifications to regulatory bodies and general chemical property databases, rather than from comprehensive, peer-reviewed toxicological research. Consequently, a complete toxicological profile as is available for more common industrial chemicals cannot be constructed at this time.

## General Safety and Hazard Information

Based on aggregated data from notifications to the European Chemicals Agency (ECHA), **2,6-diethylphenol** is classified with the following hazards<sup>[1]</sup>:

- Acute Oral Toxicity: Harmful if swallowed (Acute Toxicity, Category 4).
- Skin Irritation: May cause skin irritation (Skin Irritation, Category 2).
- Eye Irritation: May cause serious eye irritation (Eye Irritation, Category 2).
- Respiratory Irritation: May cause respiratory irritation (Specific Target Organ Toxicity — Single Exposure, Category 3).

These classifications suggest that appropriate personal protective equipment, including gloves, eye protection, and respiratory protection, should be used when handling this compound to avoid direct contact and inhalation.

## Quantitative Toxicological Data

A thorough search of scientific literature and regulatory databases did not yield specific quantitative toxicological data (e.g., LD50, NOAEL, LOAEL) from dedicated studies on **2,6-diethylphenol**. The information that is often available for other chemicals, such as detailed acute, sub-chronic, and chronic toxicity studies, appears to be absent or not publicly available for this specific compound.

Due to the lack of quantitative data, the following tables, which would typically summarize such information, are presented to highlight the current data gaps.

Table 1: Acute Toxicity Data for **2,6-Diethylphenol**

Endpoint	Species	Route	Value	Reference
LD50	Data Not Available	Oral	Data Not Available	
LD50	Data Not Available	Dermal	Data Not Available	
LC50	Data Not Available	Inhalation	Data Not Available	

Table 2: Repeated Dose and Chronic Toxicity Data for **2,6-Diethylphenol**

Endpoint	Species	Route	Duration	Value (NOAEL/LOAEL)	Effects Observed	Reference
Repeated Dose Toxicity	Data Not Available	Data Not Available	Data Not Available	Data Not Available	Data Not Available	
Carcinogen icity	Data Not Available	Data Not Available	Data Not Available	Data Not Available	Data Not Available	

Table 3: Genotoxicity Data for **2,6-Diethylphenol**

Assay Type	Test System	Metabolic Activation	Result	Reference
Ames Test	Data Not Available	Data Not Available	Data Not Available	
In vitro Chromosome Aberration	Data Not Available	Data Not Available	Data Not Available	
In vivo Micronucleus Test	Data Not Available	Data Not Available	Data Not Available	

Table 4: Reproductive and Developmental Toxicity Data for **2,6-Diethylphenol**

Study Type	Species	Route	Value (NOAEL/LOAEL)	Effects Observed	Reference
Reproductive Toxicity	Data Not Available	Data Not Available	Data Not Available	Data Not Available	
Developmental Toxicity	Data Not Available	Data Not Available	Data Not Available	Data Not Available	

## Experimental Protocols

Detailed experimental protocols for key toxicological studies on **2,6-diethylphenol** cannot be provided as no such studies were identified in the public domain. For reference, standard methodologies for toxicological assessments are outlined in guidelines from organizations such as the Organisation for Economic Co-operation and Development (OECD).

## Signaling Pathways and Mechanism of Action

The mechanism of toxic action and any specific cellular signaling pathways affected by **2,6-diethylphenol** have not been elucidated in the available literature. Research on structurally related compounds, such as other alkylphenols, may offer potential avenues for investigation, but direct evidence for **2,6-diethylphenol** is lacking.

## Mandatory Visualizations

Due to the absence of identified signaling pathways, detailed experimental workflows, or established logical relationships concerning the toxicology of **2,6-diethylphenol**, the creation of meaningful Graphviz diagrams as requested is not feasible.

## Conclusion

This technical guide highlights a significant gap in the publicly available toxicological data for **2,6-diethylphenol**. While basic hazard classifications indicate potential for acute toxicity upon ingestion and irritation to skin, eyes, and the respiratory system, a comprehensive understanding of its toxicological profile is hindered by the lack of quantitative data from dedicated studies. For professionals in research and drug development, this underscores the necessity for preliminary in-house safety assessments and suggests that any application of this compound should proceed with caution, adhering to stringent safety protocols. Further research is imperative to fully characterize the toxicological properties of **2,6-diethylphenol**.

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## References

- 1. 2,6-Diethylphenol | C<sub>10</sub>H<sub>14</sub>O | CID 70507 - PubChem [pubchem.ncbi.nlm.nih.gov]
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